

Technical Evaluation & Sourcing Guide: 3-(4-Chlorobenzyl)pyrrolidine

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Compound of Interest

Compound Name: 3-(4-Chlorobenzyl)pyrrolidine

Cat. No.: B1636385

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Executive Summary

3-(4-Chlorobenzyl)pyrrolidine is a privileged heterocyclic building block used extensively in the synthesis of bioactive pharmaceutical ingredients (APIs). Its structural core—a saturated five-membered nitrogen ring substituted at the

-position with a lipophilic chlorobenzyl group—mimics the pharmacophores of various neurotransmitter reuptake inhibitors and chemokine receptor antagonists.

This guide outlines the physicochemical profile, validated synthetic routes, quality critical attributes (CQAs), and sourcing criteria required to integrate this intermediate into drug discovery workflows.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The molecule consists of a secondary amine (pyrrolidine) capable of diverse functionalization (alkylation, acylation, sulfonylation) and a 4-chlorobenzyl moiety that provides metabolic stability and halogen-bonding potential in protein binding pockets.

Table 1: Molecular Specifications

Property	Specification
Chemical Name	3-(4-Chlorobenzyl)pyrrolidine
CAS Number	356558-17-3
Molecular Formula	C ₁₁ H ₁₄ ClN
Molecular Weight	195.69 g/mol
Stereochemistry	Chiral center at C3. ^[1] (Note: CAS 356558-17-3 typically refers to the racemate unless specified as (R) or (S)).
Boiling Point (Pred.)	288.4 ± 15.0 °C (760 mmHg)
Density (Pred.)	1.118 ± 0.06 g/cm ³
pKa (Conj. Acid)	~9.5 (Typical for secondary pyrrolidines)
Solubility	Soluble in DCM, MeOH, DMSO; limited solubility in water (free base).

Synthetic Pathways & Manufacturing Logic

To ensure supply chain resilience, researchers must understand how this compound is synthesized. There are two primary industrial routes: the Classical Cyclization Route (scalable, lower cost) and the Modern Cross-Coupling Route (high modularity).

Pathway A: The Malonate Cyclization (Scalable)

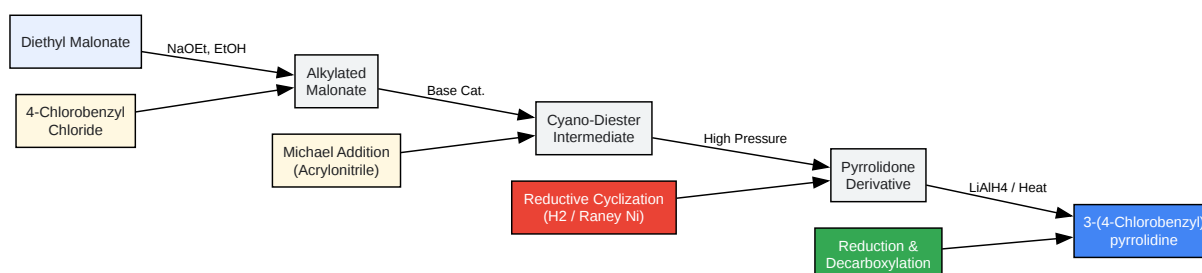
This route is preferred for bulk manufacturing. It involves the alkylation of a malonate ester with 4-chlorobenzyl chloride, followed by Michael addition to acrylonitrile (or acrylate), reductive cyclization, and decarboxylation.

Pathway B: Negishi Cross-Coupling (Modular)

Used when specific chirality is required from the start. A protected 3-iodopyrrolidine (or 3-triflate) is coupled with 4-chlorobenzyl zinc reagents. This method preserves stereochemistry if

the starting pyrrolidine is enantiopure.

Visualization: Synthetic Workflow (Pathway A)



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Figure 1: The Malonate-Nitrile route allows for the construction of the pyrrolidine ring after installing the benzyl group, avoiding complex coupling steps.

Medicinal Chemistry Applications

The 3-benzylpyrrolidine motif is a "privileged scaffold" in drug design, often serving as a bioisostere for piperidines or as a conformational restrictor for linear amines.

Neurotransmitter Transporter Inhibitors

The 4-chlorobenzyl group provides essential lipophilic contacts in the orthosteric binding sites of monoamine transporters (MATs). Analogs of this compound have shown affinity for:

- GlyT1 (Glycine Transporter 1): Used in schizophrenia research to potentiate NMDA receptor signaling.
- SERT/NET (Serotonin/Norepinephrine Transporters): The scaffold mimics the "phenyl ring + basic nitrogen" pharmacophore found in antidepressants like venlafaxine, but with a rigidified pyrrolidine core.

Chemokine Receptor Antagonists

Substituted pyrrolidines are key intermediates in the synthesis of CCR5 and CXCR4 antagonists (e.g., antiviral or anti-metastatic agents).[2] The secondary amine is typically acylated or sulfonylated to link with other pharmacophores, while the chlorobenzyl group occupies a hydrophobic pocket.

NK-3 Receptor Antagonists

Patents indicate the utility of 3-substituted pyrrolidines in developing Neurokinin-3 (NK-3) antagonists, investigated for treating sex-hormone disorders and schizophrenia.

Sourcing & Quality Assurance (CQA)

When procuring CAS 356558-17-3, "purity" is insufficient as a specification. Researchers must validate the following Critical Quality Attributes (CQAs) to prevent assay interference.

Table 2: Sourcing Specifications Checklist

Attribute	Acceptance Criteria	Rationale
Purity (HPLC)	>97.0%	Impurities (e.g., uncyclized linear amines) can act as false positives in biochemical assays.
Chirality	CRITICAL: Verify Racemate vs. Enantiomer	CAS 356558-17-3 is often sold as a racemate. If you require (3R) or (3S), you must specify this explicitly. Using a racemate in late-stage optimization will dilute potency by 50%.
Salt Form	Free Base vs. HCl	Free Base: Liquid/Oil (prone to oxidation). HCl Salt: Solid (stable, hygroscopic). Recommendation: Purchase HCl salt for storage stability.
Residual Metal	<10 ppm (Pd, Ni, Zn)	If synthesized via Pathway B (Negishi) or Pathway A (Raney Ni), residual metals can interfere with downstream biological assays.

Safety & Handling Protocols

Signal Word:WARNING

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Secondary amines absorb CO₂ from the air to form carbamates; keep tightly sealed.
- Handling:

- Use only in a chemical fume hood.
- Avoid contact with strong oxidizing agents.
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

References

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